

4-Chloro-2-fluoro-3-(methylthio)benzaldehyde solubility and stability

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Compound of Interest

Compound Name: 4-Chloro-2-fluoro-3-(methylthio)benzaldehyde

CAS No.: 2145093-97-4

Cat. No.: B6296459

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An in-depth technical analysis of **4-Chloro-2-fluoro-3-(methylthio)benzaldehyde** requires a fundamental understanding of its structural vulnerabilities and physicochemical properties. This whitepaper provides a rigorous framework for researchers and drug development professionals to predict, measure, and preserve the integrity of this highly functionalized building block.

Structural Analysis & Physicochemical Profiling

4-Chloro-2-fluoro-3-(methylthio)benzaldehyde (CAS: 2145093-97-4) is a versatile, multi-substituted aromatic intermediate utilized in advanced organic synthesis and medicinal chemistry. The molecule's reactivity is governed by the electronic push-pull dynamics of its four distinct substituents.

The aldehyde group is highly electrophilic, a property further amplified by the inductive electron-withdrawing effect of the adjacent ortho-fluorine atom. Conversely, the methylthio (-SCH₃) group introduces significant lipophilicity and acts as a nucleophilic center susceptible to oxidation. The halogens (fluorine and chlorine) deactivate the benzene ring toward electrophilic aromatic substitution but increase the overall thermodynamic stability of the core.

Table 1: Key Physicochemical Properties

Property	Value / Description
CAS Number	2145093-97-4
Molecular Formula	C ₈ H ₆ ClFOS[1]
Molecular Weight	204.65 g/mol [1]
Predicted LogP	~2.8 - 3.2 (Highly lipophilic)
H-Bond Donors	0
H-Bond Acceptors	2 (Aldehyde oxygen, Thioether sulfur)

Solubility Characteristics & Experimental Determination

Due to the absence of hydrogen bond donors and the presence of highly lipophilic halogen and thioether groups, **4-Chloro-2-fluoro-3-(methylthio)benzaldehyde** exhibits extremely poor aqueous solubility. It is highly soluble in aprotic organic solvents and moderately soluble in polar protic solvents.

Table 2: Estimated Solubility Profile

Solvent System	Estimated Solubility	Application Note
Water / Aqueous Buffers (pH 1-10)	< 0.1 mg/mL	Requires co-solvents (e.g., DMSO, Tween-80) for biological assays.
Dimethyl Sulfoxide (DMSO)	> 50 mg/mL	Ideal for stock solutions. Ensure anhydrous DMSO to prevent aldehyde hydration.
Dichloromethane (DCM)	> 100 mg/mL	Excellent for extraction and synthetic reaction media.
Methanol / Ethanol	10 - 50 mg/mL	Suitable for recrystallization or HPLC sample preparation.

Protocol 1: High-Throughput Shake-Flask Method for Thermodynamic Solubility

Expertise & Causality: Standard kinetic solubility assays (e.g., spiking DMSO stocks into aqueous buffer) often overestimate solubility due to supersaturation and the formation of sub-micron colloids. This thermodynamic shake-flask protocol ensures true equilibrium is reached, utilizing high-speed centrifugation rather than filtration. Filtration is avoided because highly lipophilic compounds frequently adsorb onto PTFE or nylon filter membranes, leading to false-negative quantification.

- **Preparation:** Add 5 mg of the solid compound to a 1.5 mL microcentrifuge tube.
- **Solvent Addition:** Add 1.0 mL of the target aqueous buffer (e.g., PBS pH 7.4).
 - **Self-Validation Step:** Concurrently prepare a control tube with a known highly soluble standard (e.g., caffeine) to validate the recovery and HPLC quantification range.
- **Equilibration:** Agitate the suspension on a thermomixer at 25°C and 800 rpm for 24 hours.

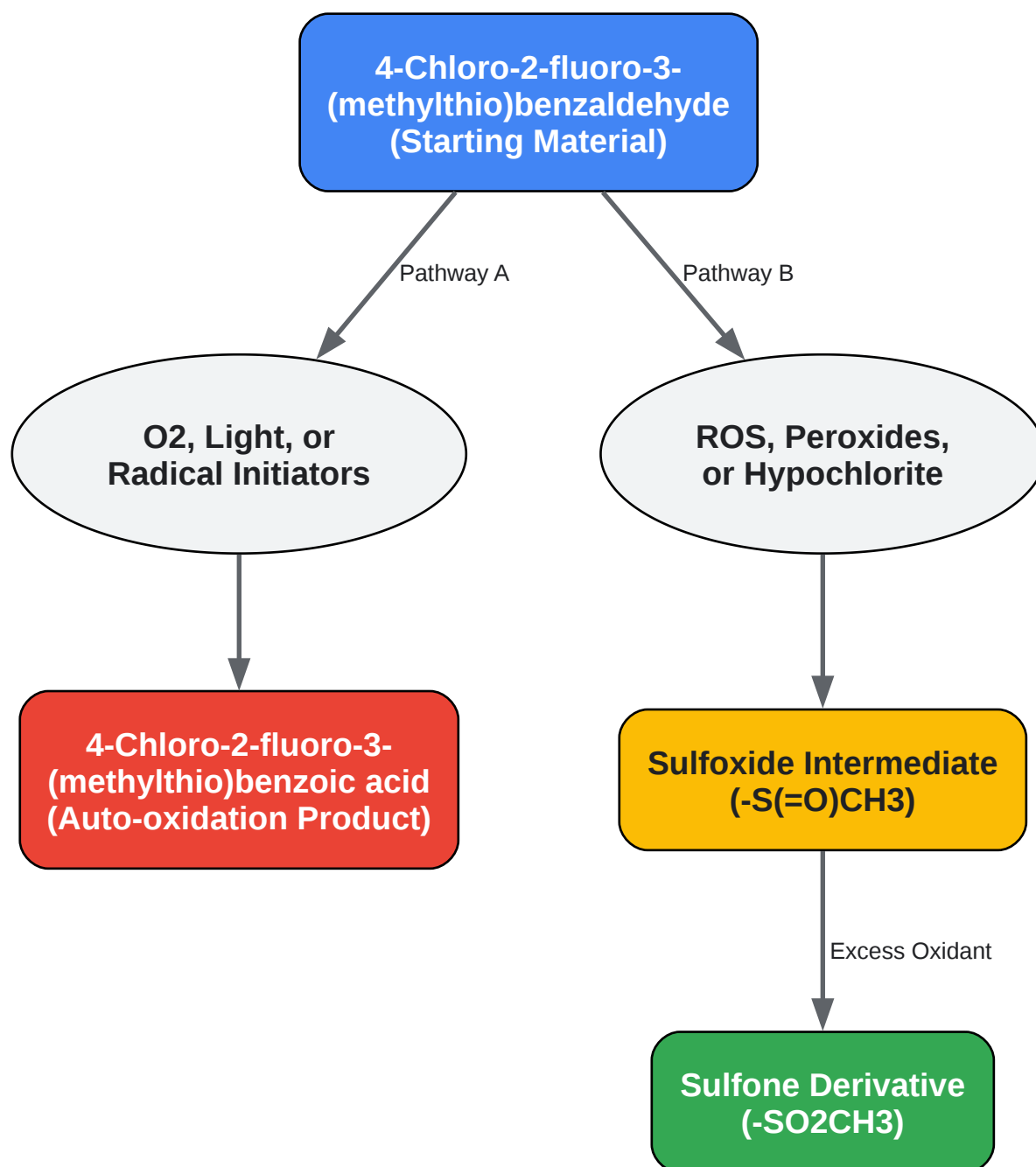
Causality: A 24-hour incubation ensures the transition from amorphous precipitates to the lowest-energy crystalline thermodynamic state.

- **Phase Separation:** Centrifuge the samples at 15,000 x g for 15 minutes. Causality: High-speed centrifugation pellets sub-micron colloidal particles that would otherwise artificially inflate the UV/HPLC signal.
- **Quantification:** Carefully aspirate the clear supernatant, dilute 1:10 in the mobile phase (e.g., Acetonitrile:Water), and analyze via HPLC-UV against a standard curve prepared in DMSO.

Stability & Degradation Pathways

The compound possesses two primary functional groups prone to degradation under standard laboratory conditions:

- **Aldehyde Auto-oxidation (Pathway A):** Benzaldehydes undergo spontaneous auto-oxidation in the presence of molecular oxygen and light to form the corresponding benzoic acid[2]. This occurs via a radical chain mechanism initiated by the abstraction of the aldehydic hydrogen.
- **Thioether Oxidation (Pathway B):** The methylthio group is highly sensitive to reactive oxygen species (ROS), peroxides, and hypochlorite. It rapidly oxidizes to a sulfoxide ($-S(=O)CH_3$), and under extended oxidative stress, to a sulfone ($-SO_2CH_3$)[3].



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Figure 1: Primary degradation pathways of 4-Chloro-2-fluoro-3-(methylthio)benzaldehyde.

Protocol 2: Forced Degradation Testing (Aligned with ICH Q1A/Q1B)

Expertise & Causality: To develop a stability-indicating analytical method, the compound must be intentionally degraded to ensure the parent peak can be chromatographically resolved from its degradants (benzoic acid, sulfoxide, and sulfone).

- **Oxidative Stress (Thioether Focus):** Dissolve the compound in Acetonitrile at 1 mg/mL. Add 3% H₂O₂ (v/v) and incubate at 25°C for 4 hours. Causality: H₂O₂ selectively and rapidly oxidizes the thioether to the sulfoxide[3], leaving the aldehyde largely intact in the short term, allowing for the isolation of the Pathway B intermediate.
- **Photolytic/Auto-oxidative Stress (Aldehyde Focus):** Spread 10 mg of the solid compound in a thin layer on a Petri dish. Expose to 1.2 million lux hours of visible light and 200 Watt hours/m² of UV light. Causality: UV light initiates the radical abstraction of the aldehydic proton, driving the reaction with ambient O₂ to form 4-chloro-2-fluoro-3-(methylthio)benzoic acid[2].
- **System Suitability Test (SST):** Inject a mixture of the unstressed standard, oxidative stressed sample, and photolytic stressed sample into the HPLC. Self-Validation Step: The analytical method is only considered valid if the resolution (Rs) between the parent peak and the nearest degradant peak is ≥1.5, ensuring no co-elution masks degradation.

Formulation & Storage Recommendations

To mitigate the degradation pathways outlined above, strict storage protocols must be adhered to:

- **Atmosphere:** Store under an inert atmosphere. Argon is highly preferred over Nitrogen. Causality: Because Argon is denser than air, it effectively blankets the solid at the bottom of the vial, preventing O₂ ingress and halting the radical auto-oxidation of the aldehyde.
- **Temperature:** For short-term use (weeks), 2-8°C is acceptable. For long-term storage (months to years), store at -20°C to minimize the thermodynamic kinetic energy available for degradation reactions.
- **Light Protection:** Store in amber glass vials or wrap clear vials in aluminum foil to prevent photolytic radical initiation.

References

- Thioether Oxidation Chemistry in Reactive Oxygen Species (ROS)-Sensitive Trigger Design: A Kinetic Analysis. Organic Letters - ACS Publications. Available at: [\[Link\]](#)
- Aromatic Peracids. The Effects of Solvent on the Ozone-Initiated Autoxidation of Benzaldehydes. The Journal of Organic Chemistry - ACS Publications. Available at: [\[Link\]](#)

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Sources

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- 2. pubs.acs.org [\[pubs.acs.org\]](#)
- 3. pubs.acs.org [\[pubs.acs.org\]](#)
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